

Compound of InterestCompound Name: **2,6-Diisopropylnaphthalene**Cat. No.: **B042965**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Diisopropylnaphthalene (2,6-DIPN) is a polycyclic aromatic hydrocarbon characterized by a naphthalene core substituted with two isopropyl groups.

Molecular Structure and Identification

The chemical structure of **2,6-diisopropylnaphthalene** consists of a fused two-ring aromatic system with isopropyl groups attached to the second and sixth carbons of the naphthalene core.

```
graph TD
    layout=neato;
    node [shape=plaintext, fontname="Arial", fontsize=12, fontcolor="#202124"];
    edge [fontname="Arial", fontsize=10, color="#5F6368"];

    // Define nodes for the naphthalene core
    C1 [pos="0,1!", label="C"];
    C2 [pos="-0.87,0.5!", label="C"];
    C3 [pos="-0.87,-0.5!", label="C"];
    C4 [pos="0,-1!", label="C"];
    C5 [pos="1.73,-0.5!", label="C"];
    C6 [pos="1.73,0.5!", label="C"];
    C7 [pos="2.6,1!", label="C"];
    C8 [pos="2.6,-1!", label="C"];
    C9 [pos="0.87,0!", label="C"];
    C10 [pos="0.87,-0!", label="C"]; // Overlapping C9 for the shared bond

    // Define nodes for the isopropyl groups
    C11 [pos="-1.73,1!", label="C"];
    C12 [pos="-2.6,0.5!", label="CH3"];
    C13 [pos="-2.6,1.5!", label="H3C"];
    C14 [pos="3.5,0!", label="C"];
    C15 [pos="4.37,0.5!", label="CH3"];
    C16 [pos="4.37,-0.5!", label="H3C"];

    // Draw bonds for the naphthalene core
    C1 -- C2;
    C2 -- C3;
```

```
C3 -- C4;  
C4 -- C10;  
C10 -- C9;  
C9 -- C1;  
C9 -- C6;  
C6 -- C7;  
C7 -- C5;  
C5 -- C8;  
C8 -- C10;
```

```
// Draw bonds for the isopropyl groups
```

```
C2 -- C11;  
C11 -- C12;  
C11 -- C13;  
C6 -- C14;  
C14 -- C15;  
C14 -- C16;
```

```
// Add labels for positions
```

```
pos2 [pos="-1.2,0.7!", label="2"];  
pos6 [pos="2.1,0.7!", label="6"];  
}
```

Conclusion

2,6-Diisopropynaphthalene is a key industrial chemical with well-defined properties and a highly selective synthesis.

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References

- 1. Isolation and identification of diisopropynaphthalene isomers in the alkylation products of naphthalene - PubMed [pubmed.ncbi.nlm.nih.gov]
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